

Application Notes and Protocols for Fluorescence Microscopy Using YO-PRO-3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YO-PRO-3

Cat. No.: B12369680

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

YO-PRO-3 is a far-red fluorescent, cell-impermeant nucleic acid stain that serves as a sensitive indicator for identifying apoptotic and necrotic cells.[1][2] As a carbocyanine monomer, **YO-PRO-3** is virtually non-fluorescent in aqueous solutions but exhibits a significant increase in fluorescence upon binding to double-stranded DNA (dsDNA).[1][2] In viable cells, the intact plasma membrane effectively excludes the dye.[3][4] However, during the intermediate and later stages of apoptosis, as well as in necrosis, the integrity of the plasma membrane becomes compromised. This allows **YO-PRO-3** to enter the cell, intercalate with the nuclear DNA, and emit a bright far-red fluorescent signal.[2][4] This key feature makes **YO-PRO-3** a valuable probe for cell viability and cytotoxicity assays in fluorescence microscopy and flow cytometry.[1][5]

The primary mechanism of **YO-PRO-3**'s interaction with DNA is intercalation, where the dye molecule inserts itself between the base pairs of the DNA double helix.[1] This binding event restricts the molecule's rotational freedom, leading to a substantial increase in its fluorescence quantum yield.[1][6]

Data Presentation

Table 1: Physicochemical and Spectral Properties of **YO-PRO-3**

Property	Value	Reference
Chemical Formula	C ₂₆ H ₃₁ I ₂ N ₃ O	[3]
Molecular Weight	655.36 g/mol	[3]
Excitation Maximum (with DNA)	612-613 nm	[3][7]
Emission Maximum (with DNA)	629-631 nm	[3][8][7]
Recommended Laser Line	594 nm or 633 nm	[2][3]
Common Filter Set	Cy5 or similar far-red filter	[9]
Solubility	DMSO	[3]
Storage	-5°C to -30°C, protected from light	

Table 2: Recommended Staining Conditions for **YO-PRO-3**

Application	Recommended Concentration	Incubation Time	Temperature
Fluorescence Microscopy (Live/Apoptotic Cells)	1 - 5 µM	15 - 30 minutes	Room Temperature or 37°C
Fluorescence Microscopy (Fixed/Permeabilized Cells)	1 - 10 µM	5 - 15 minutes	Room Temperature
Flow Cytometry	0.1 - 1 µM	15 - 30 minutes	Room Temperature or On Ice

Experimental Protocols

This protocol details the use of **YO-PRO-3** to differentiate between live, apoptotic, and necrotic adherent cells. It is often used in conjunction with a cell-permeant nuclear counterstain like

Hoechst 33342 to label the entire cell population.

Materials and Reagents:

- **YO-PRO-3** Iodide (1 mM stock solution in DMSO)[9]
- Hoechst 33342 (1 mg/mL stock solution in water)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Cell culture medium appropriate for the cell line
- Cells cultured on glass-bottom dishes or coverslips
- Fluorescence microscope with appropriate filter sets (e.g., DAPI for Hoechst 33342 and Cy5 for **YO-PRO-3**)[9]

Procedure:

- Cell Preparation: Culture adherent cells on a suitable imaging vessel to the desired confluency. If inducing apoptosis, treat the cells with the desired agent and include an untreated control group.[9]
- Preparation of Staining Solution: Prepare a fresh staining solution by diluting the **YO-PRO-3** stock solution to a final concentration of 1-5 μM in cell culture medium or PBS.[4][9] If using a nuclear counterstain, add Hoechst 33342 to a final concentration of 1 $\mu\text{g/mL}$. [9]
- Cell Staining:
 - Remove the culture medium from the cells.
 - Gently wash the cells once with PBS.[9]
 - Add the prepared staining solution to the cells, ensuring the entire surface is covered.
 - Incubate the cells for 15-30 minutes at the appropriate temperature (e.g., 37°C or room temperature), protected from light.[9]

- Washing: Gently remove the staining solution and wash the cells 2-3 times with PBS to minimize background fluorescence.[2][10]
- Imaging: Immediately image the cells using a fluorescence microscope.[9]
 - Live cells: Will only exhibit fluorescence from the nuclear counterstain (e.g., blue from Hoechst 33342).[9]
 - Apoptotic cells: Will show both the nuclear counterstain and far-red fluorescence from **YO-PRO-3** in the nucleus.[9]
 - Necrotic/Late Apoptotic cells: Will display intense far-red **YO-PRO-3** staining.[9][11]

YO-PRO-3 can also be used as a nuclear counterstain in fixed-cell immunofluorescence protocols.[10]

Materials and Reagents:

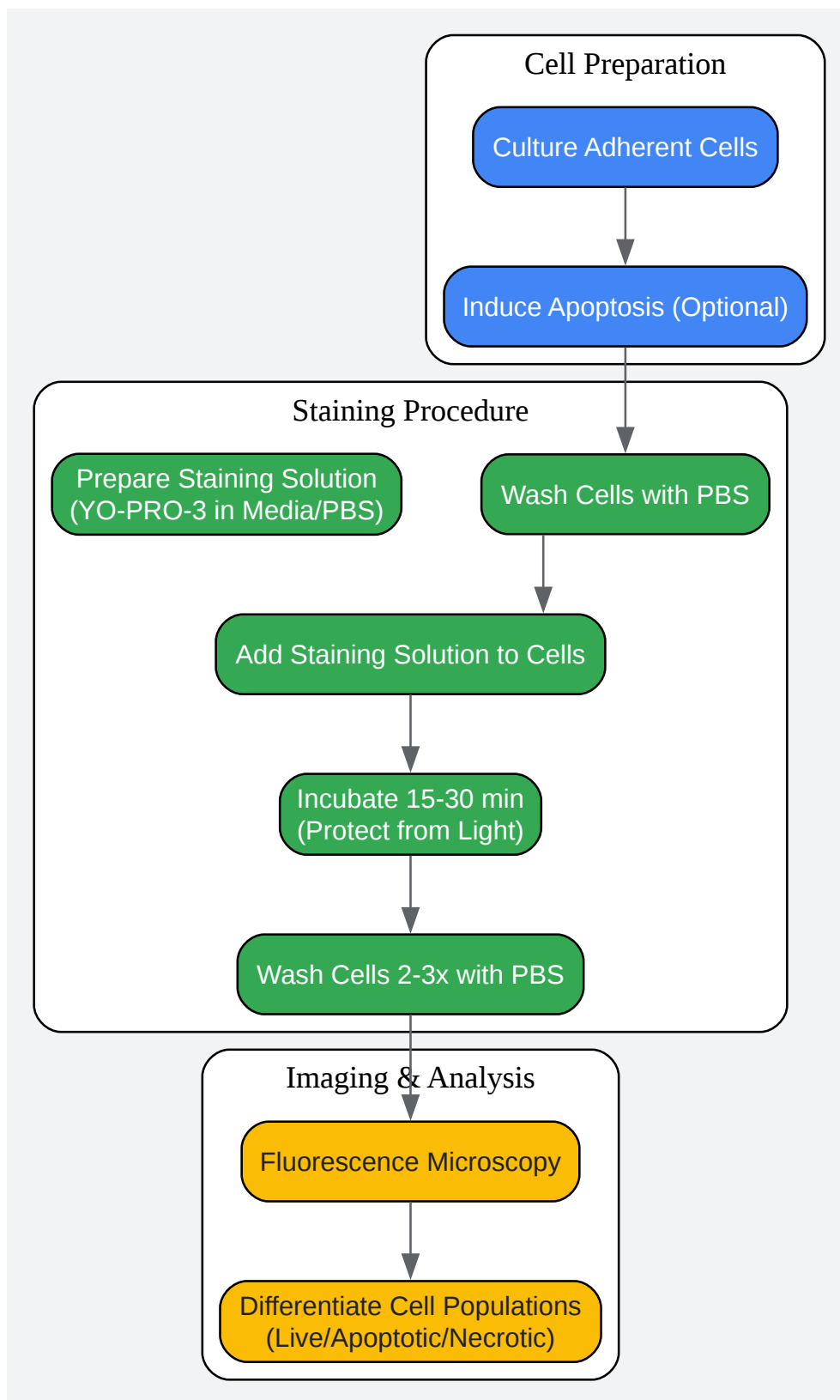
- **YO-PRO-3** Iodide (1 mM stock solution in DMSO)
- PBS, pH 7.4
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton X-100 in PBS
- Mounting medium (anti-fade recommended)

Procedure:

- Fixation and Permeabilization:
 - Following your standard immunofluorescence protocol, fix the cells with 4% PFA for 10-15 minutes at room temperature.[10]
 - Wash the cells three times with PBS.
 - Permeabilize the cells with 0.1% Triton X-100 for 10 minutes.[10]

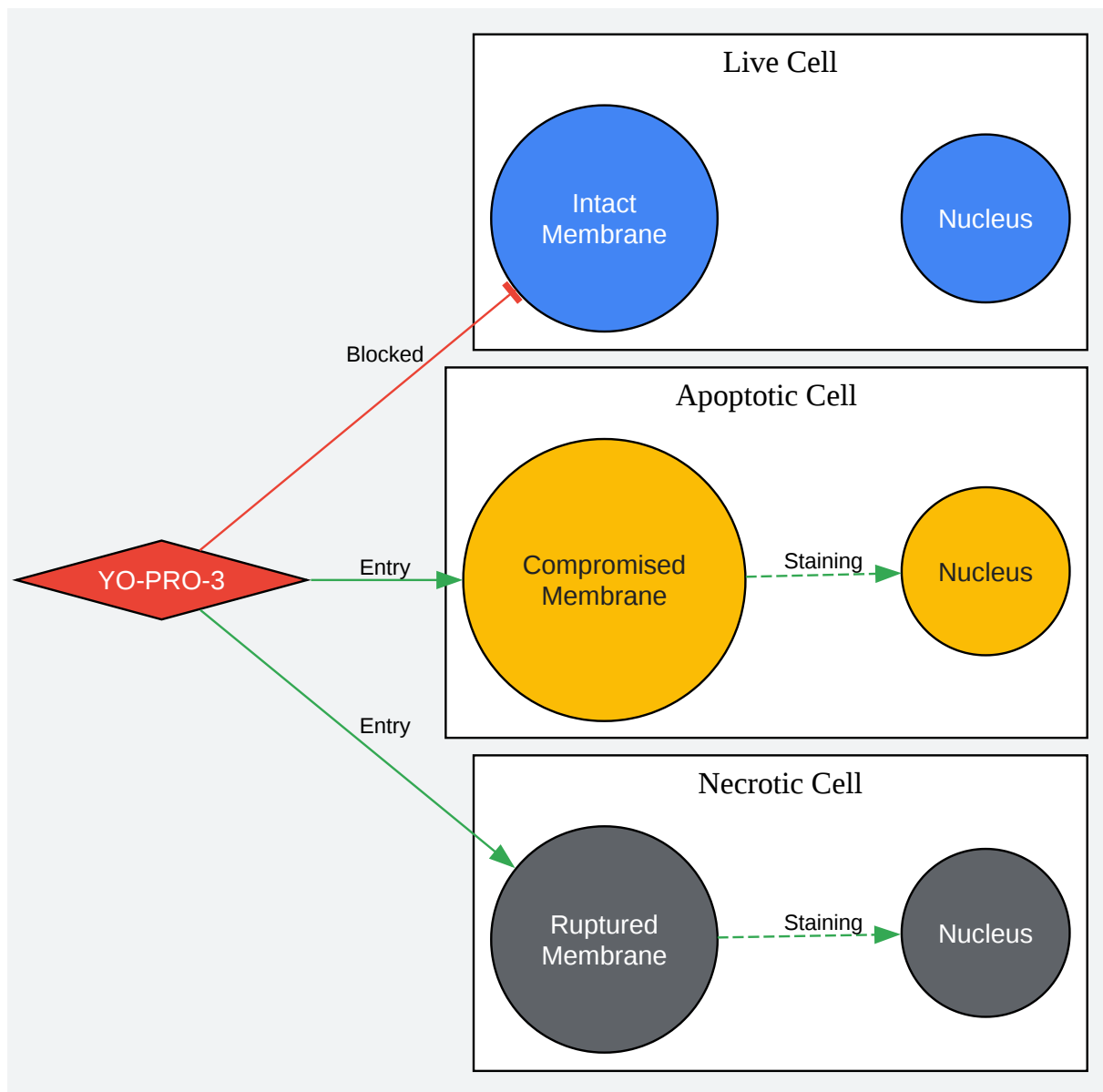
- Wash the cells three times with PBS.
- **YO-PRO-3 Staining:**
 - Prepare a working solution of **YO-PRO-3** in PBS at a concentration of 1-10 μM .[\[10\]](#)[\[11\]](#)
 - Add the staining solution to the cells and incubate for 5-15 minutes at room temperature, protected from light.[\[11\]](#)
- **Washing and Mounting:**
 - Wash the cells three times with PBS.[\[10\]](#)
 - Mount the coverslip onto a microscope slide using an anti-fade mounting medium.
- **Imaging:** Image the far-red nuclear stain using the appropriate filter set on a fluorescence microscope.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for staining cells with **YO-PRO-3**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. biotium.com [biotium.com]
- 6. benchchem.com [benchchem.com]
- 7. FluoroFinder [app.fluorofinder.com]
- 8. Spectrum [YO-PRO-3] | AAT Bioquest [aatbio.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Fluorescence Microscopy Using YO-PRO-3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369680#fluorescence-microscopy-protocol-using-yo-pro-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com